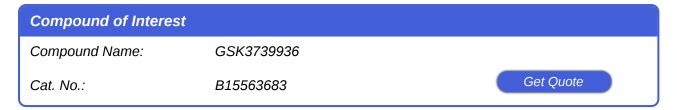


Application Notes and Protocols: GSK3739936 for Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK3739936 is a potent, allosteric inhibitor of HIV-1 integrase.[1] It represents a class of antiretroviral compounds that function through a novel mechanism of action, distinct from catalytic site inhibitors.[1] **GSK3739936** binds to a pocket at the interface of two integrase monomers, which induces aberrant multimerization of the integrase enzyme. This action ultimately leads to the production of replication-deficient viral particles.[1] These application notes provide detailed protocols for the preparation and use of **GSK3739936** in a cell culture setting for in vitro research.

Physicochemical and Solubility Data

Proper preparation of **GSK3739936** is critical for accurate and reproducible experimental results. The following table summarizes the key physicochemical properties and provides guidance on its solubility.



Property	Value	Source/Recommendation
Molecular Weight	562.73 g/mol	MedKoo Biosciences
Primary Solvent	Dimethyl Sulfoxide (DMSO)	Based on common practice for similar small molecule inhibitors.[2]
Solubility in DMSO	To be determined empirically	Specific solubility data is not publicly available. A starting concentration of 10-20 mM in DMSO is a common practice for preparing stock solutions of novel small molecule inhibitors.
Aqueous Solubility	Low	As with many organic small molecules, direct dissolution in aqueous media is not recommended.
Storage of Solid	Store at -20°C for long-term.	General recommendation for solid small molecule inhibitors.
Storage of Stock Solution	Aliquot and store at -20°C or -80°C.	To minimize freeze-thaw cycles which can degrade the compound.

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK3739936** in DMSO. Researchers should adjust the concentration based on their empirically determined solubility and experimental needs.

Materials:

GSK3739936 (solid form)



- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, filtered pipette tips

Procedure:

- Equilibrate: Allow the vial of solid **GSK3739936** and the DMSO to come to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh out a precise amount of GSK3739936.
 For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.63 mg of GSK3739936.
- Dissolution: a. Transfer the weighed GSK3739936 to a sterile amber microcentrifuge tube or glass vial. b. Add the calculated volume of DMSO. For the example above, add 1 mL of DMSO. c. Vortex the solution thoroughly for 1-2 minutes to ensure complete dissolution.
 Gentle warming in a 37°C water bath or sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage: a. Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, amber microcentrifuge tubes. This prevents repeated freeze-thaw cycles. b. Store the aliquots at -20°C or -80°C for long-term stability.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the DMSO stock solution into cell culture medium to achieve the desired final concentration for treating cells.

Materials:



- 10 mM GSK3739936 stock solution in DMSO
- Complete cell culture medium, pre-warmed to 37°C
- Sterile conical tubes or microcentrifuge tubes
- Pipettors and sterile, filtered pipette tips

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the GSK3739936 stock solution at room temperature.
- Serial Dilution (Recommended): To avoid precipitation of the compound, it is best to perform serial dilutions. a. Prepare an intermediate dilution of the stock solution in cell culture medium. For example, to achieve a final concentration of 10 μ M, you could first dilute the 10 mM stock 1:100 in pre-warmed medium to create a 100 μ M intermediate solution. b. Further dilute the intermediate solution into the final volume of cell culture medium that will be added to your cells. For example, add 100 μ L of the 100 μ M intermediate solution to 900 μ L of medium to get a final concentration of 10 μ M.
- Final DMSO Concentration: Crucially, ensure that the final concentration of DMSO in the cell culture medium is non-toxic to your cells, typically below 0.5%, with <0.1% being ideal.
- Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of GSK3739936 used in your experiment.
- Immediate Use: It is recommended to prepare working solutions fresh for each experiment and use them immediately.

Visualization of Pathways and Workflows HIV-1 Integrase Signaling Pathway and Inhibition by GSK3739936



HIV-1 Lifecycle Viral RNA Reverse Transcription binds to Viral DNA HIV-1 Integrase (IN) associates with component of induces Pre-integration Complex (PIC) Host Cell inserts into Host Chromosomal DNA becomes **Provirus** Transcription & Translation .

Mechanism of HIV-1 Integrase and Inhibition by GSK3739936

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Caption: Mechanism of HIV-1 Integrase and Inhibition by GSK3739936.

New Viral Particles



Experimental Workflow for GSK3739936 Preparation

Workflow for Preparing GSK3739936 for Cell Culture Weigh Solid GSK3739936 Dissolve in DMSO (e.g., 10 mM) Concentrated Stock Solution Aliquot for Single Use Store at -20°C or -80°C For each experiment Thaw One Aliquot Prepare Working Solution in Cell Culture Medium Treat Cells in Culture

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Caption: Workflow for Preparing GSK3739936 for Cell Culture.

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